

# "Bis(2-acetylmercaptoethyl) sulfone" molecular weight and formula

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## Compound of Interest

Compound Name: *Bis(2-acetylmercaptoethyl) sulfone*

Cat. No.: *B016814*

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## An In-Depth Technical Guide to **Bis(2-acetylmercaptoethyl) sulfone**

For researchers, scientists, and drug development professionals, a precise understanding of a compound's fundamental properties is paramount. This guide provides core technical data and illustrative workflows for **Bis(2-acetylmercaptoethyl) sulfone**.

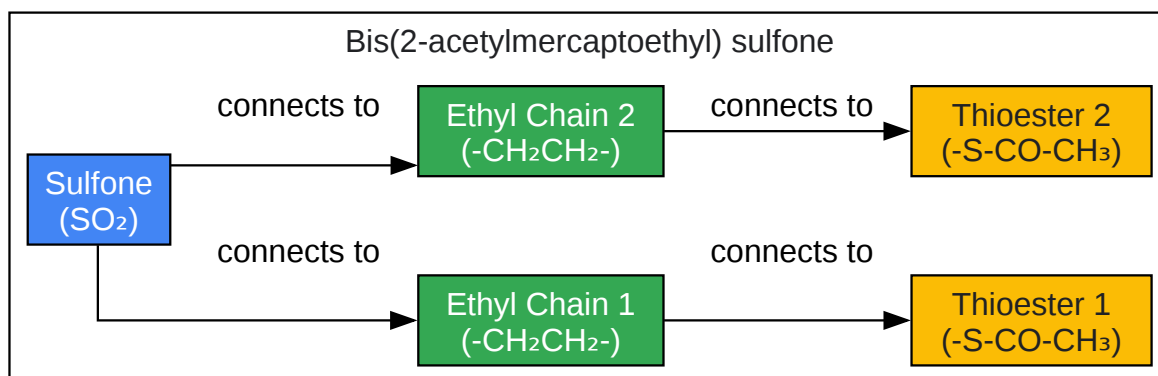
## Core Molecular Data

The fundamental chemical properties of **Bis(2-acetylmercaptoethyl) sulfone** are summarized below. These values are derived from the base molecule, Bis(2-mercaptoethyl) sulfone, through the addition of two acetyl groups. The formula for the base compound, Bis(2-mercaptoethyl) sulfone, is  $C_4H_{10}O_2S_3$  with a molecular weight of approximately 186.32 g/mol. [1][2][3][4][5] The addition of two acetyl groups ( $CH_3CO$ ) in place of the hydrogen atoms on the mercapto groups results in the following properties for **Bis(2-acetylmercaptoethyl) sulfone**.

Property	Value
Molecular Formula	$C_8H_{14}O_4S_3$
Molecular Weight	270.39 g/mol

## Molecular Structure and Logical Relationships

The following diagram illustrates the constituent functional groups and their connectivity within the **Bis(2-acetylmercaptoethyl) sulfone** molecule.

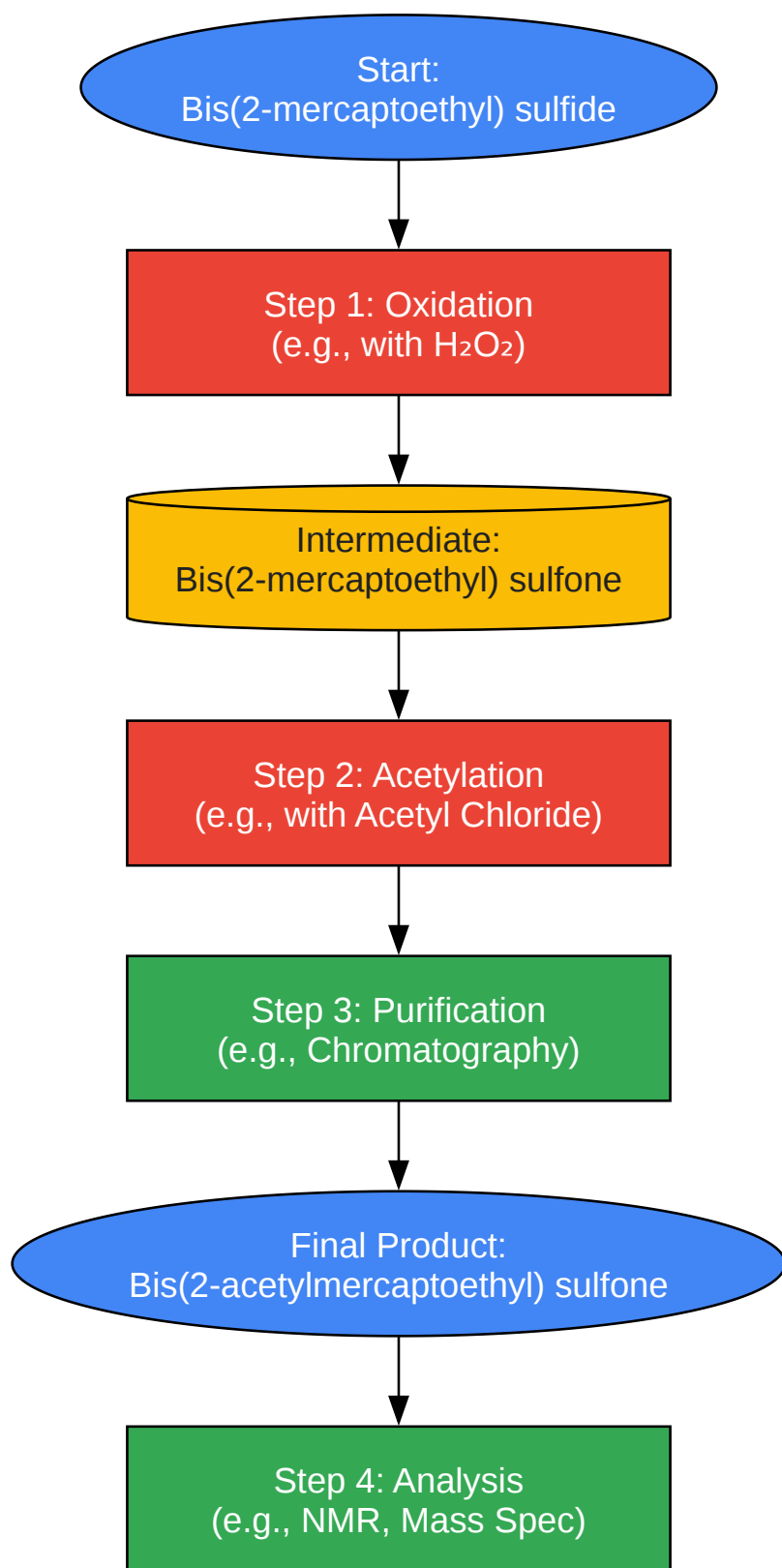


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Molecular components of **Bis(2-acetylmercaptoethyl) sulfone**.

## Experimental Protocols: A Hypothetical Workflow

A common synthetic route to sulfones involves the oxidation of the corresponding sulfide. The following diagram outlines a hypothetical experimental workflow for the synthesis of **Bis(2-acetylmercaptoethyl) sulfone**.



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Hypothetical synthesis workflow for **Bis(2-acetylmercaptoethyl) sulfone**.

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## References

- 1. Bis(2-mercaptoethyl)sulfone | C<sub>4</sub>H<sub>10</sub>O<sub>2</sub>S<sub>3</sub> | CID 2735522 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Bis(2-mercaptoethyl)sulfone | 145626-87-5 | FB18676 [biosynth.com]
- 3. Bis(2-mercaptoethyl)sulfone [drugfuture.com]
- 4. echemi.com [echemi.com]
- 5. scbt.com [scbt.com]
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